

1,2-Dibromonaphthalene molecular structure and weight

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Compound of Interest

Compound Name: 1,2-Dibromonaphthalene

Cat. No.: B3416028

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An In-depth Technical Guide to **1,2-Dibromonaphthalene**: Molecular Structure and Weight

This guide provides a focused overview of the molecular structure and weight of **1,2-Dibromonaphthalene**, a halogenated aromatic hydrocarbon. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise data on this compound.

Molecular Properties of 1,2-Dibromonaphthalene

1,2-Dibromonaphthalene is a derivative of naphthalene where two hydrogen atoms on adjacent carbon atoms (positions 1 and 2) are substituted with bromine atoms. This substitution significantly influences the molecule's chemical and physical properties.

Quantitative Molecular Data

The key quantitative attributes of **1,2-Dibromonaphthalene** are summarized in the table below, providing a clear reference for its fundamental molecular characteristics.

Property	Value	Source
Molecular Formula	C ₁₀ H ₆ Br ₂	[1][2][3]
Molecular Weight	285.96 g/mol	[1][4][5]
Monoisotopic Mass	283.88363 Da	[1]
CAS Number	5438-13-1	[2][3]

Molecular Structure and Connectivity

The structural arrangement of atoms in **1,2-Dibromonaphthalene** is fundamental to its reactivity and interactions. The molecule consists of a fused bicyclic aromatic system (naphthalene) with two bromine atoms attached to the first and second carbon atoms of one of the rings.

Caption: Atomic connectivity in **1,2-Dibromonaphthalene**.

Note: While this document provides foundational data on the molecular structure and weight of **1,2-Dibromonaphthalene**, comprehensive experimental protocols for its synthesis or use in signaling pathway studies would necessitate a broader literature review beyond the scope of this specific guide.

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